

1-Ethylpyrrolidin-2-one: A Technical Health and Safety Guide

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Compound of Interest

Compound Name: *1-Ethylpyrrolidin-2-one*

Cat. No.: *B1215724*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for **1-Ethylpyrrolidin-2-one** (CAS No. 2687-91-4), a solvent used in various industrial and research applications. This document summarizes key toxicological data, outlines experimental methodologies for hazard assessment, and presents visual representations of its metabolic pathway and safety testing workflows. All quantitative data is presented in structured tables for clarity and ease of comparison.

Hazard Identification and Classification

1-Ethylpyrrolidin-2-one is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are serious eye damage and reproductive toxicity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[1][2][4] [5]	Corrosion	Danger
Reproductive Toxicity	1B	H360D: May damage the unborn child.[1] [2][3][4]	Health Hazard	Danger
Flammable Liquids	4	H227: Combustible liquid.[1]	None	Warning
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.	Exclamation Mark	Warning

Precautionary Statements: A comprehensive list of precautionary statements for the safe handling of **1-Ethylpyrrolidin-2-one** is provided in the safety data sheets. Key recommendations include obtaining special instructions before use, avoiding all personal contact including inhalation, and wearing appropriate personal protective equipment.[1][2][6]

Toxicological Data

The toxicological profile of **1-Ethylpyrrolidin-2-one** has been evaluated through various in vivo and in vitro studies. The following tables summarize the key quantitative findings.

Table 2: Acute Toxicity Data

Route of Exposure	Test Species	LD50/LC50 Value	Reference
Oral	Rat	1350 - 3200 mg/kg	[6]
Dermal	Rat	>2000 mg/kg	
Inhalation	Rat	>5.1 mg/L/4h	

Table 3: Irritation and Sensitization Data

Endpoint	Test Species	Result	Reference
Skin Irritation	Rabbit	Not irritating to slightly irritating	[6]
Eye Irritation	Rabbit	Causes serious eye damage; Moderate to irreversible effects	[1][6]

Table 4: Genotoxicity/Mutagenicity Data

Assay	Test System	Result	Reference
Ames Test (OECD 471)	S. typhimurium, E. coli	Negative	[7]
In vitro Mammalian Cell Gene Mutation Test (OECD 476)	Chinese hamster ovary cells	Negative	[7]
In vivo Micronucleus Test (OECD 474)	Mouse bone marrow	Negative	[7]

Experimental Protocols

Detailed methodologies for the key toxicological assessments are based on internationally recognized OECD guidelines.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This study assesses the potential of a substance to cause skin irritation or corrosion.

- Test System: Healthy young adult albino rabbits.

- Procedure: A single dose of 0.5 g or 0.5 mL of the test substance is applied to a small area of clipped, intact skin (approximately 6 cm²) on the back of the rabbit. The site is covered with a semi-occlusive dressing for a 4-hour exposure period. An untreated area of skin serves as a control.
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored using a standardized grading system (e.g., Draize scale).
- Evaluation: The mean scores for each observation point are calculated to determine the primary irritation index. The reversibility of any observed effects is also assessed.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause serious eye damage.

- Test System: Healthy young adult albino rabbits.[8]
- Procedure: A single dose of 0.1 mL of a liquid or 0.1 g of a solid is instilled into the conjunctival sac of one eye of the rabbit.[7] The other eye remains untreated and serves as a control. The eyelids are held together for approximately one second after instillation.
- Observations: The eyes are examined for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge) at 1, 24, 48, and 72 hours after instillation.[9] The lesions are scored using a standardized grading system.
- Evaluation: The severity and reversibility of the ocular lesions are assessed to classify the substance's eye irritation potential.

Bacterial Reverse Mutation Test (Ames Test, Based on OECD Guideline 471)

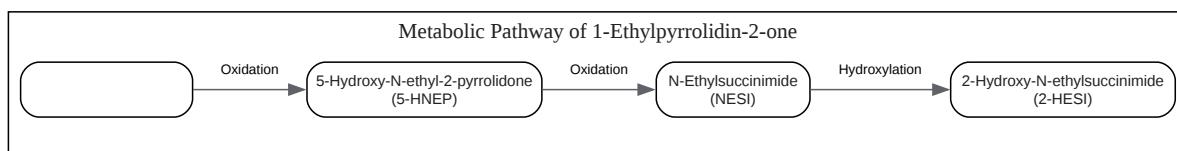
This in vitro assay is used to detect gene mutations.

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine).[10]

- Procedure: The bacterial strains are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix from rat liver).[\[10\]](#) The mixture is incubated, and then plated on a minimal agar medium lacking the required amino acid.
- Observations: The number of revertant colonies (colonies that have regained the ability to synthesize the amino acid due to a mutation) is counted for each concentration and compared to the spontaneous reversion rate in the negative control.
- Evaluation: A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies.

Metabolism and Toxicokinetics

1-Ethylpyrrolidin-2-one is metabolized in the body. The proposed metabolic pathway, based on its similarity to N-methyl-2-pyrrolidone (NMP), involves oxidation. The primary metabolites identified are 5-hydroxy-N-ethyl-2-pyrrolidone (5-HNEP) and 2-hydroxy-N-ethylsuccinimide (2-HESI).[\[11\]](#) These metabolites are excreted in the urine.[\[12\]](#)[\[13\]](#)

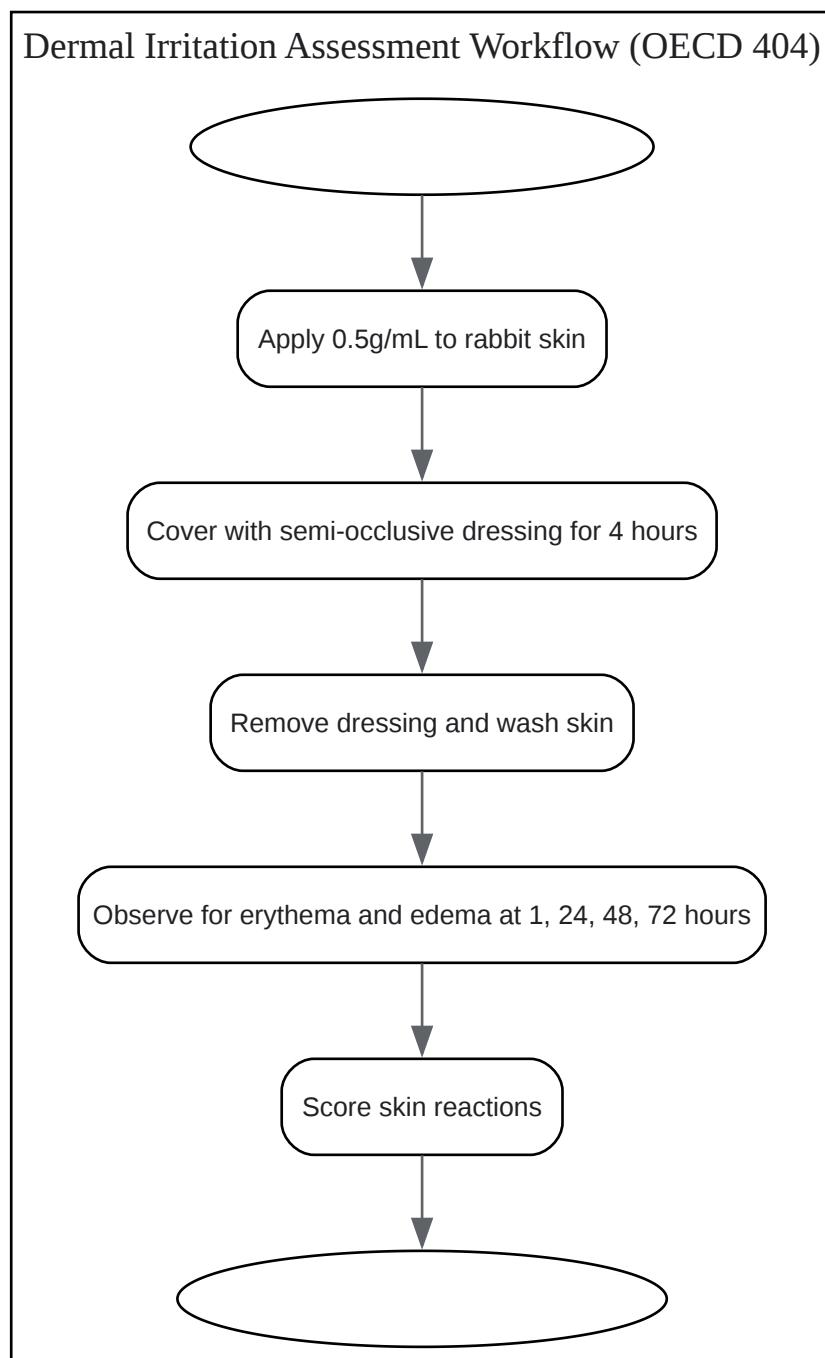


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Proposed metabolic pathway of **1-Ethylpyrrolidin-2-one**.

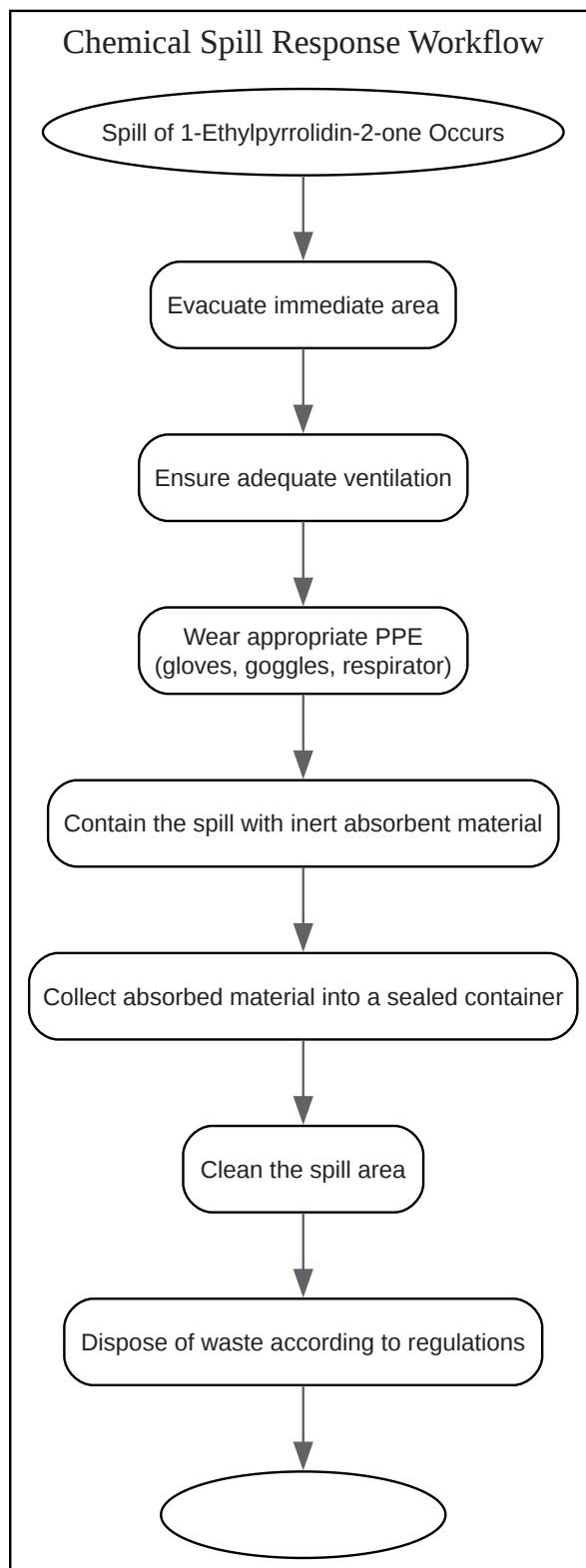
Experimental and Safety Workflows

The following diagrams illustrate the logical workflows for assessing the safety of **1-Ethylpyrrolidin-2-one** and the general procedure for handling a chemical spill.



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Workflow for Acute Dermal Irritation Testing.



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General workflow for responding to a chemical spill.

Safe Handling and Storage

- Handling: Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.[11]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep away from heat, sparks, and flame.[11]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and clothing to prevent skin exposure.[11] If ventilation is inadequate, a suitable respirator should be worn.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Firefighting Procedures: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear. During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion. Use water spray to cool unopened containers.

This guide is intended to provide essential health and safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for **1-Ethylpyrrolidin-2-one** before use.

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